Reversibility of TDI-11861's Effects in Mice: A Comparative Guide

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Compound of Interest

Compound Name:	*TDI-11861*
Cat. No.:	*B15602824*

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This guide provides a comprehensive comparison of the réversibility of the contraceptive effects of **TDI-11861** in mice, with supporting experimental data and detailed methodologies. **TDI-11861** is a potent and reversible inhibitor of soluble adenylyl cyclase (sAC), an enzyme crucial for sperm motility and capacitation. Its on-demand nature and rapid reversal of effects present a promising avenue for male contraception.

Executive Summary

Studies in mice demonstrate that a single dose of **TDI-11861** induces temporary infertility, with a complete return to normal fertility within 24 hours.[1][2][3] The contraceptive effect is rapid, taking hold within 30 minutes to an hour, and is fully reversible, highlighting its potential as an on-demand male contraceptive.[2] This guide details the key experiments confirming this reversibility, comparing the effects of **TDI-11861** with its predecessor, TDI-10229, and providing the necessary protocols for further research.

Data Presentation

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Table 1: In Vivo Reversibility of TDI-11861's Contraceptive Effect in Mice

Time Post-Injection	Contraceptive Efficacy (%)	Notes
30 minutes - 2.5 hours	100%	No pregnancies observed in 52 pairings.[2][4][5][6]
3.5 hours	91%	A small number of pregnancies were observed.[1]
24 hours	0%	Fertility is fully restored to normal levels.[1][2]

Table 2: Time Course of Sperm Motility Recovery in Mice After a Single Dose of TDI-11861

Time Post-Injection	Sperm Motility
Up to 2.5 hours	Sperm are immobilized.[4]
3 hours	Some sperm begin to regain motility.[1][2][4]
24 hours	Nearly all sperm have recovered normal movement.[2]

Table 3: Comparison of TDI-11861 and TDI-10229

Parameter	TDI-11861	TDI-10229
sAC Inhibition (IC50)	Potent	Less potent
Contraceptive Efficacy	More effective in suppressing sperm fertility.[1]	Less effective
Reversibility	Effects are reversed, and fertility is restored.	Effects are also reversible.
Sustained Action	Longer residence time, remains effective after dilution.[6][7]	Shorter residence time, effects diminish upon dilution.[7]

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Experimental Protocols

In Vivo Fertility Study in Mice

Objective: To assess the contraceptive efficacy and reversibility of **TDI-11861** in a time-course mating study.

Methodology:

- Adult male mice are administered a single dose of **TDI-11861** (e.g., 50 mg/kg) via intraperitoneal injection or oral gavage.[5]
- At specific time points post-injection (e.g., 30 minutes, 3 hours, 24 hours), each male mouse is paired with a receptive female mouse.
- Mating is allowed to occur for a defined period (e.g., 2 hours).[4]
- Following the mating period, male and female mice are separated.
- Female mice are monitored for pregnancy and litter size.
- Contraceptive efficacy is calculated as the percentage reduction in pregnancies in the treated group compared to a vehicle-treated control group.

Sperm Motility Assay

Objective: To evaluate the effect of **TDI-11861** on sperm motility and its reversal over time.

Methodology:

- Male mice are treated with a single dose of **TDI-11861** as described above.
- At various time points post-treatment, mice are euthanized, and sperm are collected from the cauda epididymis.
- Sperm are incubated in a suitable medium (e.g., Human Tubal Fluid medium).
- Sperm motility is assessed using a Computer-Assisted Sperm Analysis (CASA) system.

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- Parameters such as the percentage of motile sperm, progressive motility, and curvilinear velocity are measured.

Pharmacokinetic Study in Mice

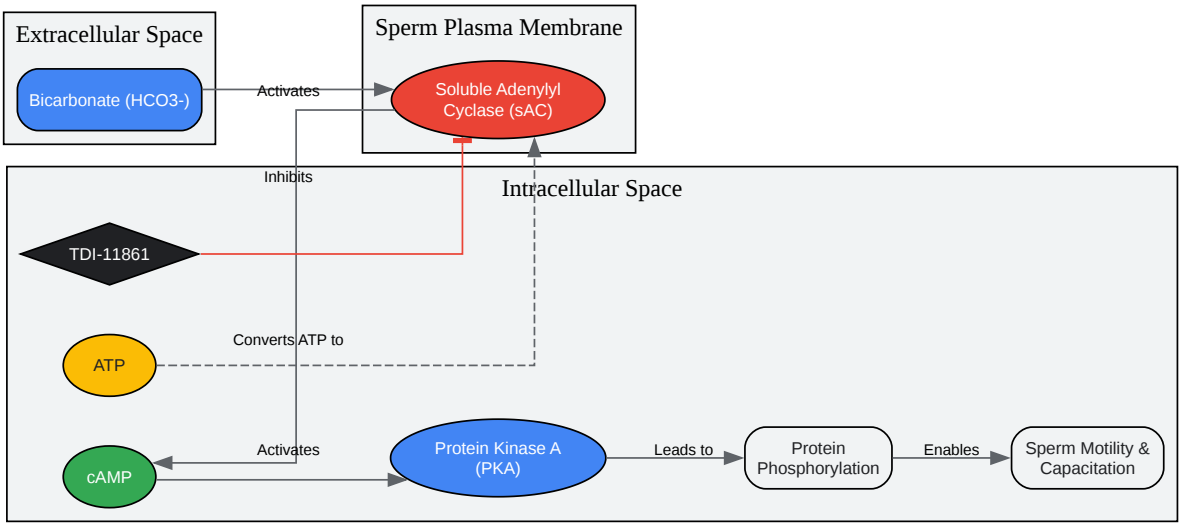
Objective: To determine the concentration of **TDI-11861** in the blood over time.

Methodology:

- Male mice are administered a single dose of **TDI-11861**.
- Blood samples are collected at predetermined time points (e.g., 0.25, 0.5, 1, 2, 4, 8, 24 hours) via methods such as tail vein or cardiac puncture.
- Plasma is separated from the blood samples by centrifugation.
- The concentration of **TDI-11861** in the plasma is quantified using a validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method.[8][9][10][11]

Mandatory Visualization

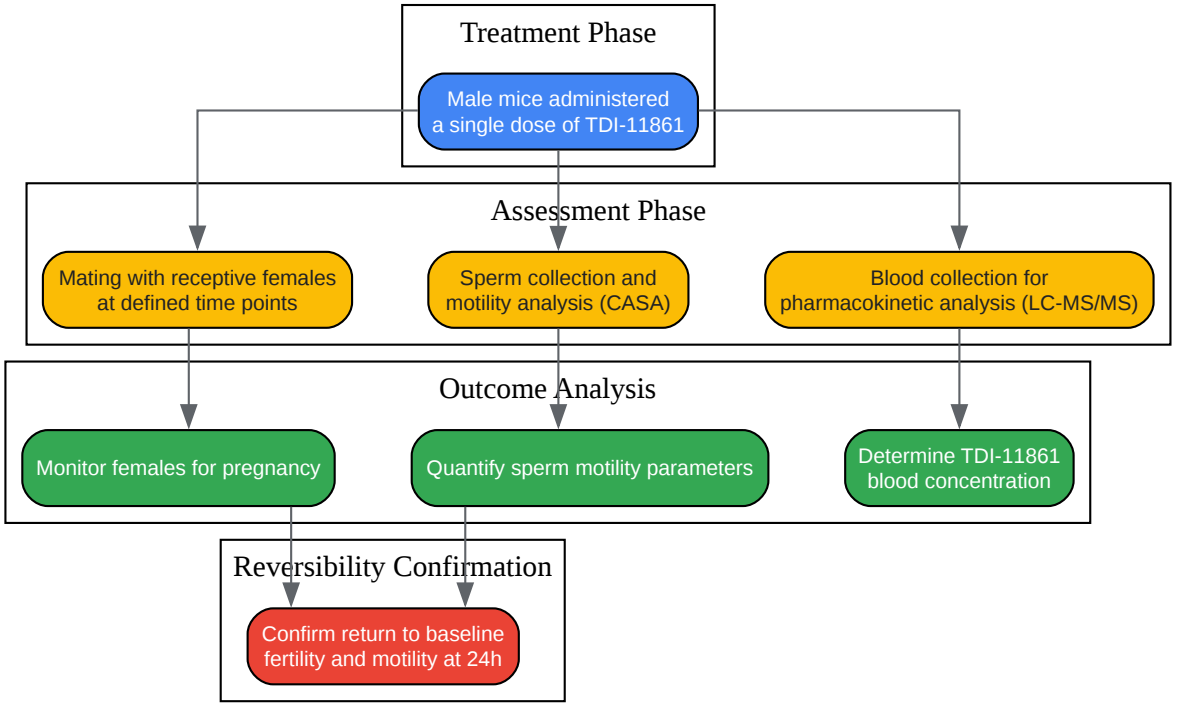
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Caption: Signaling pathway of sperm activation and the inhibitory action of **TDI-11861**.

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Caption: Experimental workflow for confirming the reversibility of **TDI-11861**'s effects.

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